

# 1-(4-Chlorobenzoyl)piperidin-4-one molecular weight and formula

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## Compound of Interest

Compound Name: 1-(4-Chlorobenzoyl)piperidin-4-one

Cat. No.: B130537

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## An In-depth Technical Guide on 1-(4-Chlorobenzoyl)piperidin-4-one

This guide provides essential physicochemical data for **1-(4-Chlorobenzoyl)piperidin-4-one**, a compound of interest for researchers, scientists, and professionals in the field of drug development. The information is presented to facilitate easy access and comparison for experimental and theoretical applications.

## Physicochemical Properties

The fundamental molecular characteristics of **1-(4-Chlorobenzoyl)piperidin-4-one** are summarized below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>12</sub> ClNO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	237.68 g/mol <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Detailed experimental methodologies for the synthesis and characterization of piperidin-4-one derivatives can be found in various scientific literature. A comprehensive review of synthesis

and crystallization procedures for this class of compounds has been outlined, which can serve as a foundational reference for designing experimental protocols.

## Logical Relationship of Compound Data

The following diagram illustrates the relationship between the compound's name and its core molecular properties.

### *Compound to Properties Relationship*

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## References

- 1. 1-(4-CHLORO-BENZOYL)-PIPERIDIN-4-ONE | 144947-47-7 [amp.chemicalbook.com]
- 2. 1-(4-Chlorobenzoyl)-4-piperidone 95% | CAS: 144947-47-7 | AChemBlock [achemblock.com]
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